Spectroscopic Profile of 3-Propylpyrrolidine: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*3-Propylpyrrolidine*
CAS No.:	*116632-47-4*
Cat. No.:	*B047442*

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Preamble: The Imperative for Rigorous Spectroscopic Analysis

In the landscape of drug discovery and synthetic chemistry, the unambiguous structural confirmation of novel or synthesized molecules is paramount. Pyrrolidine scaffolds are privileged structures, forming the core of numerous pharmaceuticals and biologically active compounds. The introduction of alkyl substituents, such as a propyl group at the 3-position, can significantly alter the molecule's physicochemical properties and biological activity. Therefore, a thorough characterization of **3-propylpyrrolidine** is essential for researchers in medicinal chemistry and materials science.

This guide provides a comprehensive technical overview of the key spectroscopic data—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—for **3-propylpyrrolidine**. As complete, experimentally verified datasets for this specific molecule are not consolidated in publicly accessible databases, this document leverages expert analysis of foundational spectroscopic principles and comparative data from the parent pyrrolidine molecule and related analogs. This predictive and analytical approach serves as a robust

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reference for the characterization, quality control, and analytical method development for **3-propylpyrrolidine** and structurally similar compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Atomic Framework

NMR spectroscopy is the cornerstone of molecular structure elucidation, providing detailed information about the chemical environment of individual protons (^{1}H) and carbon atoms (^{13}C).

^{1}H NMR Spectroscopy

1.1.1 Theoretical Principles & Predicted Data

The ^{1}H NMR spectrum of **3-propylpyrrolidine** is anticipated to reveal distinct signals for each unique proton environment. By analyzing the parent pyrrolidine structure and accounting for the electronic effects of the C3-propyl substituent, we can predict the chemical shifts (δ) and coupling patterns. The electron-withdrawing effect of the nitrogen atom deshields adjacent protons (at C2 and C5), shifting them downfield. The propyl group introduces further complexity and distinct signals.

The N-H proton of a secondary amine typically appears as a broad singlet, and its chemical shift can vary with solvent and concentration due to hydrogen bonding and exchange phenomena.[1]

Table 1: Predicted ^{1}H NMR Data for **3-Propylpyrrolidine**

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Proton Assignment	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity	Predicted Integration
NH	1.5 - 2.5	broad singlet (br s)	1H
C2-Ha, C5-Ha	2.9 - 3.2	multiplet (m)	2H
C2-Hb, C5-Hb	2.6 - 2.9	multiplet (m)	2H
C3-H	2.0 - 2.3	multiplet (m)	1H
C4-Ha	1.8 - 2.0	multiplet (m)	1H
C4-Hb	1.3 - 1.5	multiplet (m)	1H
Propyl C1'-H_2	1.2 - 1.4	multiplet (m)	2H
Propyl C2'-H_2	1.1 - 1.3	multiplet (m)	2H
Propyl C3'-H_3	0.8 - 1.0	triplet (t)	3H

Note: Predictions are based on analysis of pyrrolidine[2] and general substituent effects in aliphatic systems.[3] Solvent: $CDCl_3$.

1.1.2 Experimental Protocol

- Sample Preparation: Dissolve 5-10 mg of **3-propylpyrrolidine** in ~0.6 mL of a suitable deuterated solvent (e.g., chloroform-d, $CDCl_3$) in a 5 mm NMR tube.[4] Chloroform-d is often chosen for its ability to dissolve a wide range of organic compounds.[4]
- Internal Standard: Add a small amount of tetramethylsilane (TMS) as an internal reference (δ 0.00 ppm), although modern spectrometers can lock onto the residual solvent signal (e.g., $CHCl_3$ at δ 7.26 ppm).[5]
- Data Acquisition:
  - Record the spectrum on a 300 MHz or higher field NMR spectrometer.
  - Acquire a sufficient number of scans to achieve a good signal-to-noise ratio.
  - Set the spectral width to cover the expected chemical shift range (e.g., 0-10 ppm).

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- A relaxation delay of 1-5 seconds is typically used.

- Data Processing: Perform a Fourier transform on the Free Induction Decay (FID), followed by phase and baseline correction. Integrate the signals to determine the relative proton ratios.

1.1.3 Workflow Visualization

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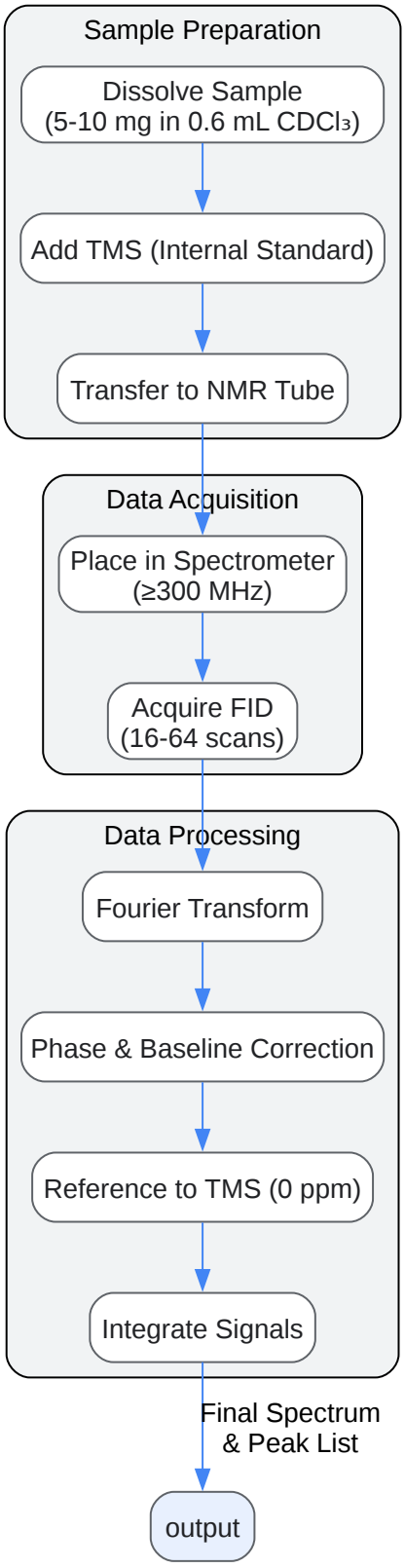

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Caption: Workflow for ^{1}H NMR Spectroscopy.

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^{13}C NMR Spectroscopy

1.2.1 Theoretical Principles & Predicted Data

A proton-decoupled ^{13}C NMR spectrum simplifies the analysis by showing each unique carbon atom as a single line.[6] For **3-propylpyrrolidine**, which lacks symmetry, seven distinct signals are expected. The carbons attached to the nitrogen (C2 and C5) will be the most deshielded (shifted furthest downfield) in the aliphatic region.

Table 2: Predicted ^{13}C NMR Data for **3-Propylpyrrolidine**

Carbon Assignment	Predicted Chemical Shift (δ, ppm)
C2	46 - 49
C5	45 - 48
C3	38 - 42
C4	24 - 28
Propyl C1'	35 - 39
Propyl C2'	19 - 23
Propyl C3'	13 - 15

Note: Predictions are based on analysis of pyrrolidine (C2/C5 at ~47 ppm, C3/C4 at ~25 ppm) [7][8] and known alkyl substituent effects.[9] Solvent: $CDCl_3$.

1.2.2 Experimental Protocol

- Sample Preparation: Use the same sample prepared for ^{1}H NMR analysis. ^{13}C NMR requires a more concentrated sample or a longer acquisition time due to the low natural abundance of the ^{13}C isotope (~1.1%).[6]
- Data Acquisition:
  - Utilize a broadband proton-decoupling pulse sequence.

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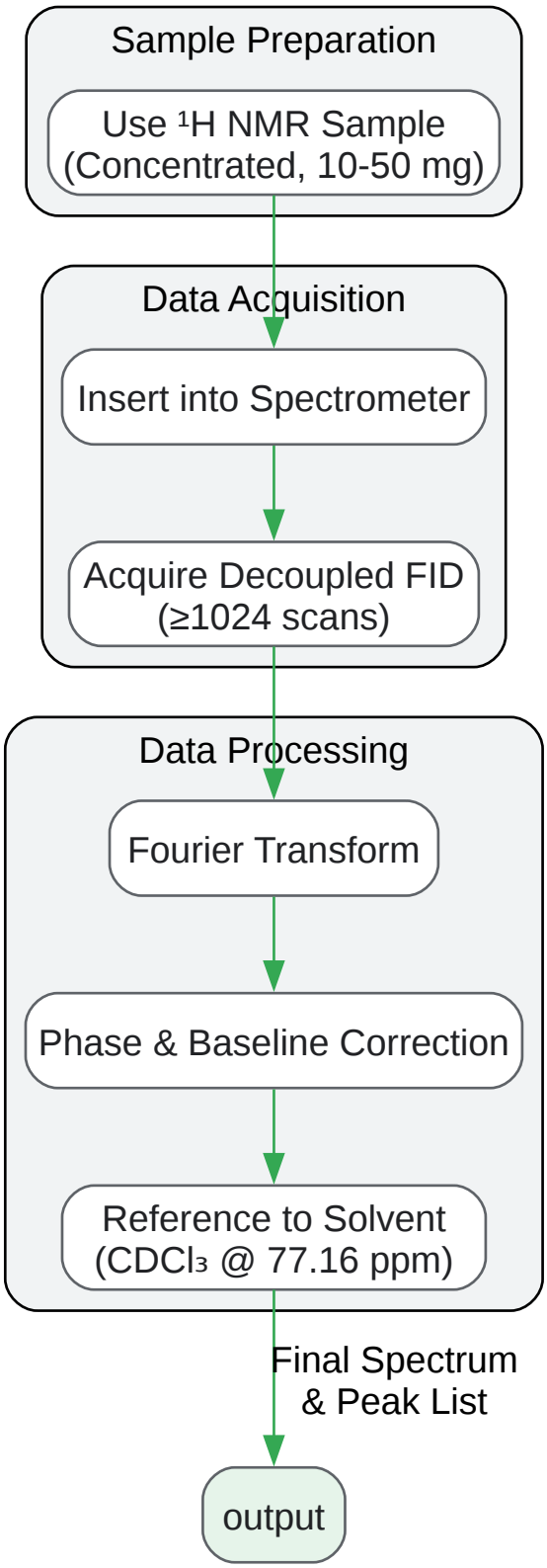
- A significantly higher number of scans (e.g., 1024 or more) is typically required.
- Set the spectral width to cover the full range of expected carbon chemical shifts (e.g., 0-200 ppm).

- Data Processing: Process the FID similarly to ^{1}H NMR (Fourier transform, phasing, baseline correction). Reference the spectrum to the solvent signal (e.g., $CDCl_3$ triplet at δ 77.16 ppm).

1.2.3 Workflow Visualization



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Caption: Workflow for ^{13}C NMR Spectroscopy.

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Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy probes the vibrational frequencies of chemical bonds, making it an excellent tool for identifying functional groups present in a molecule.

2.1 Theoretical Principles & Predicted Data

As a secondary amine, **3-propylpyrrolidine** is expected to exhibit several characteristic absorption bands. The most diagnostic peaks include the N-H stretch, the aliphatic C-H stretches, and the C-N stretch. The spectrum of gaseous pyrrolidine shows a distinct N-H stretch between 3300 and 3400 cm^{-1}.[10] Alkanes show strong C-H stretching bands in the 3000-2850 cm^{-1} region.[11]

Table 3: Predicted IR Absorption Bands for **3-Propylpyrrolidine**

Wavenumber (cm^{-1})	Intensity	Assignment
3350 - 3310	Weak-Medium	N-H Stretch (Secondary Amine)
2960 - 2850	Strong	sp^3 C-H Stretch
1470 - 1450	Medium	C-H Bend (Scissoring)
1250 - 1020	Medium	C-N Stretch (Aliphatic Amine)
910 - 665	Strong, Broad	N-H Wag (Out-of-plane bend)

Note: Predicted ranges are based on established correlation tables for secondary aliphatic amines.[12]

2.2 Experimental Protocol

- Sample Preparation (Neat Liquid/Liquid Film):
  - Place one or two drops of pure liquid **3-propylpyrrolidine** onto the surface of a salt plate (e.g., NaCl or KBr).

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- Carefully place a second salt plate on top to create a thin liquid film.
- Causality: This method is simple and avoids interference from solvents. The salt plates must be transparent to infrared radiation.

- Alternative (ATR-FTIR):
  - Place a single drop of the sample directly onto the crystal of an Attenuated Total Reflectance (ATR) accessory.
  - Causality: ATR is a modern, rapid technique requiring minimal sample preparation and is non-destructive.
- Data Acquisition:
  - Obtain a background spectrum of the clean, empty sample holder (salt plates or ATR crystal). This is crucial to subtract atmospheric (CO_2, H_2O) and instrument-related absorptions.
  - Place the prepared sample in the spectrometer and acquire the sample spectrum. The spectrum is typically recorded over a range of 4000-400 cm^{-1}.
- Data Processing: The instrument software automatically ratios the sample spectrum against the background spectrum to generate the final transmittance or absorbance spectrum.

2.3 Workflow Visualization

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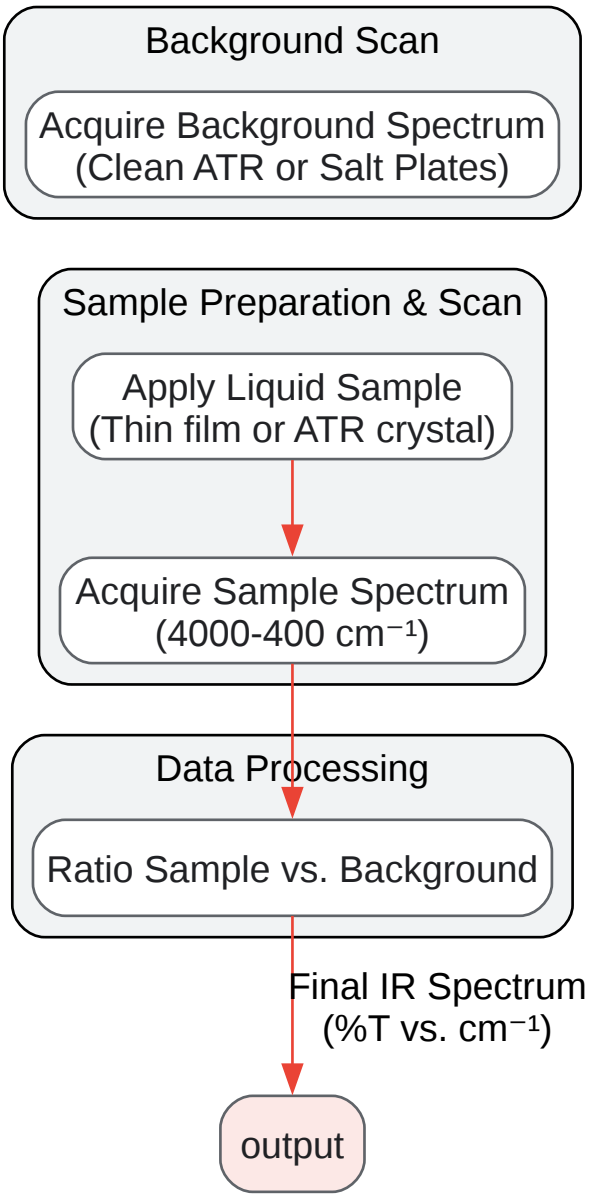

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Caption: Workflow for IR Spectroscopy.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It provides the molecular weight and valuable structural information from the fragmentation pattern.

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3.1 Theoretical Principles & Predicted Data

For **3-propylpyrrolidine** ($C_7H_{15}N$, Molecular Weight: 113.20 g/mol), the mass spectrum under Electron Ionization (EI) is expected to follow two key principles:

- The Nitrogen Rule: A molecule with an odd number of nitrogen atoms will have an odd nominal molecular weight. The molecular ion peak ($M^{+\cdot}$) for **3-propylpyrrolidine** is therefore expected at m/z 113.
- Alpha-Cleavage: The most characteristic fragmentation pathway for aliphatic amines is the cleavage of a C-C bond adjacent to the nitrogen atom (α-cleavage). This results in a stable, resonance-stabilized iminium cation. For **3-propylpyrrolidine**, two primary α-cleavage pathways are possible, with the loss of the largest alkyl radical being generally favored.
- Pathway A (Ring Cleavage): Cleavage between C2-C3 results in the loss of a propyl radical ($\bullet C_3H_7$), leading to a fragment at m/z 70.
- Pathway B (Ring Cleavage): Cleavage between C5-C4 can lead to a more complex rearrangement or the loss of an ethyl radical, but Pathway A is typically dominant for 3-substituted pyrrolidines.
- Pathway C (Side-chain Cleavage): Cleavage of the bond between the ring (C3) and the propyl group (C1') would result in the loss of an ethyl radical ($\bullet C_2H_5$) from the side chain, yielding a fragment at m/z 84.

The most stable and thus most abundant fragment (the base peak) is predicted to be at m/z 70, arising from the favorable α-cleavage and loss of the propyl radical from the ring system. The mass spectrum of the parent pyrrolidine shows a base peak at m/z 43 and a molecular ion at m/z 71.[12]

Table 4: Predicted Key Ions in the EI Mass Spectrum of **3-Propylpyrrolidine**

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m/z	Predicted Relative Abundance	Proposed Fragment Identity
113	Low to Medium	$[M]^{+\cdot}$ (Molecular Ion)
84	Medium	$[M - C_2H_5]^+$
70	High (likely Base Peak)	$[M - C_3H_7]^+$ (α-cleavage)

3.2 Experimental Protocol

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe for liquids or through the injector of a Gas Chromatograph (GC-MS). GC-MS is preferred as it also confirms the purity of the sample.
- Ionization: Bombard the gaseous sample molecules with high-energy electrons (typically 70 eV) in the ion source (Electron Ionization, EI).
- Mass Analysis: Accelerate the resulting positively charged ions and separate them based on their mass-to-charge ratio (m/z) using a mass analyzer (e.g., a quadrupole).
- Detection: The separated ions are detected, and their abundance is recorded, generating the mass spectrum.

3.3 Workflow Visualization

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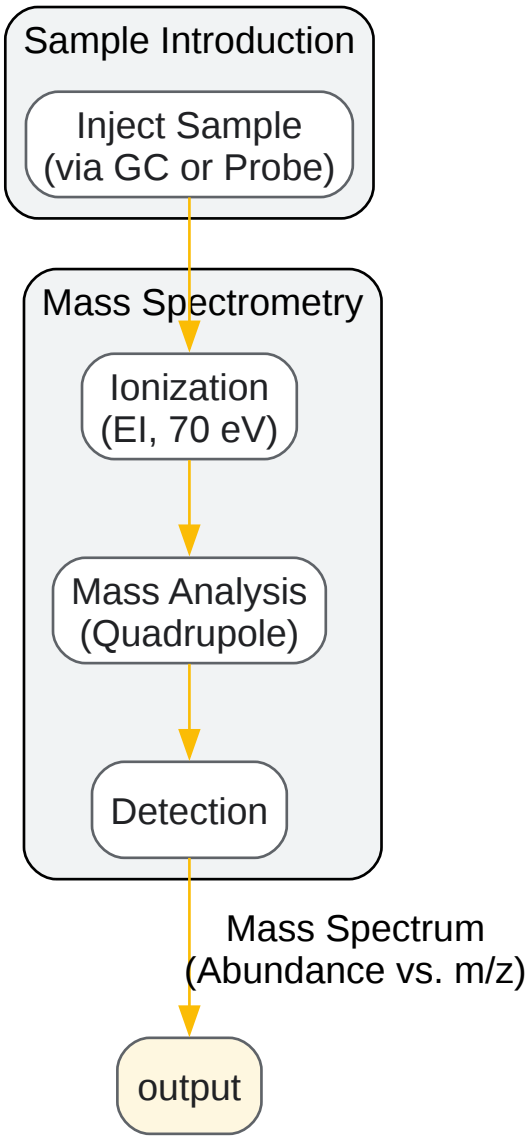

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Caption: Workflow for Mass Spectrometry.

Conclusion: The Spectroscopic Fingerprint

The collective analysis of NMR, IR, and MS provides a unique and definitive "spectroscopic fingerprint" for **3-propylpyrrolidine**. The predicted ^{1}H and ^{13}C NMR spectra define its carbon-hydrogen framework, IR spectroscopy confirms the presence of the secondary amine and aliphatic functionalities, and mass spectrometry establishes its molecular weight and primary fragmentation pathways. This guide provides the theoretical foundation and practical protocols

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necessary for researchers to confidently acquire, interpret, and validate the spectroscopic data for **3-propylpyrrolidine**, ensuring the integrity and reproducibility of their scientific endeavors.

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